

Safeguarding Research: Proper Disposal Procedures for AV-15a

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Compound of Interest

Compound Name: AV-15a

Cat. No.: B1192251

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For researchers, scientists, and drug development professionals, the integrity of your work and the safety of your laboratory environment are paramount. Adherence to proper disposal protocols for chemical reagents like **AV-15a**, a flammable corrosion inhibiting compound, is a critical component of laboratory safety and regulatory compliance. This document provides essential, step-by-step guidance for the safe and compliant disposal of Ardrex **AV-15a**.

Ardrex **AV-15a** is identified as a flammable liquid and vapor that can cause serious eye irritation and potential drowsiness or dizziness.^[1] It is a mixture of organic solvents and hydrocarbons.^{[2][3]} Due to its characteristics, it is classified as a hazardous waste and must be disposed of following specific protocols. Pouring this chemical down the drain is strictly prohibited.^{[2][4][5]}

Quantitative Data for AV-15a Waste Disposal

The following table summarizes key quantitative parameters for the classification and handling of **AV-15a** waste, based on regulations for flammable liquids.

Parameter	Value/Specification	Regulatory Context	Citation
Flash Point	< 60°C (140°F)	Defines the material as an ignitable hazardous waste.	[4] [6] [7] [8]
EPA Hazardous Waste Code	D001	Classification for ignitable wastes under the Resource Conservation and Recovery Act (RCRA).	[6] [9] [10] [11]
Container Size	5 to 55 gallons	Typical range for hazardous waste accumulation drums.	[1] [12]
Storage Quantity Limit (Cabinet)	≤ 60 gallons (Category 1, 2, or 3 flammable liquids)	OSHA regulation for storing flammable liquids in a single storage cabinet.	[13]
pH Range for Neutralized Aqueous Solutions	5.5 - 9.5	Acceptable range for specific neutralized aqueous solutions to be drain disposed (Note: This is NOT applicable to AV-15a, which is a solvent mixture and must not be drain disposed).	[14]

Experimental Protocol: Step-by-Step Disposal of AV-15a

This protocol outlines the standard operating procedure for the collection and disposal of waste Ardrex **AV-15a** in a laboratory setting.

Materials:

- Designated hazardous waste container (5-55 gallon drum, compatible with organic solvents)
- "Hazardous Waste" labels
- Personal Protective Equipment (PPE): safety glasses, chemical-resistant gloves, lab coat
- Fume hood
- Log sheet for hazardous waste accumulation

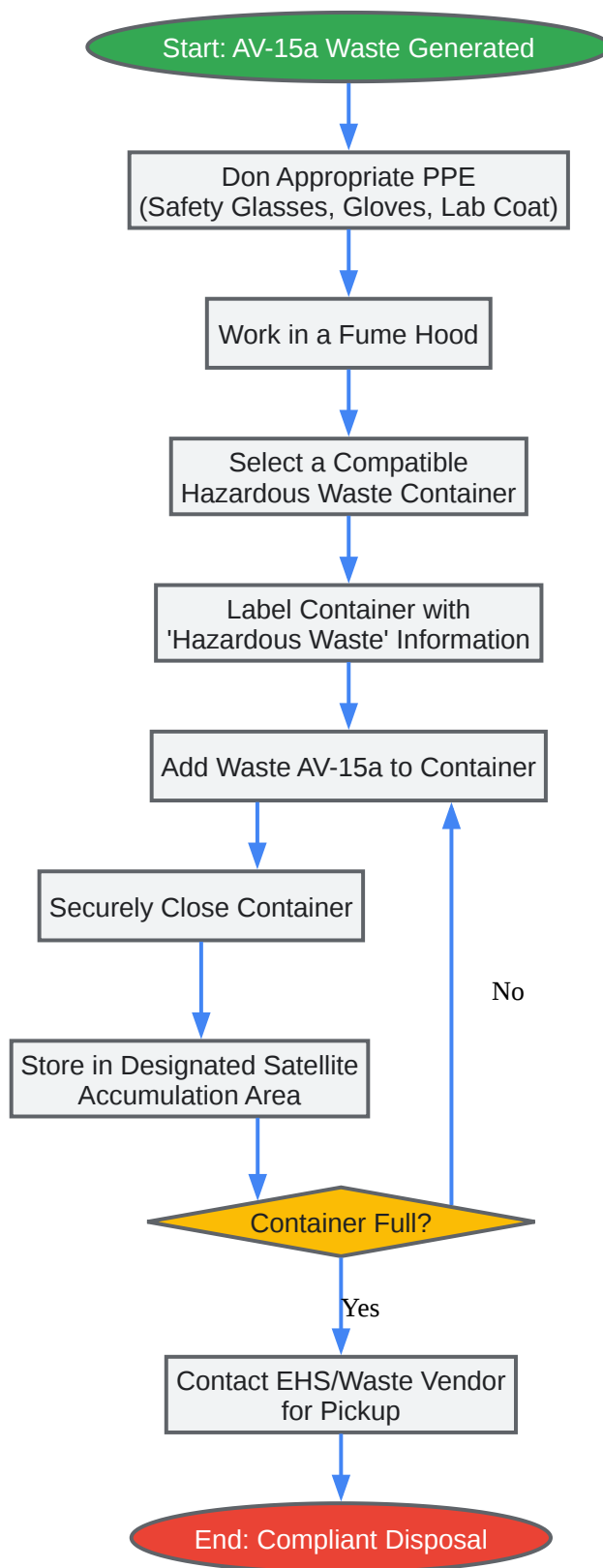
Procedure:

- Container Preparation:
 - Obtain a suitable and properly functioning hazardous waste container. The container must be made of a material compatible with organic solvents (e.g., steel or a specific type of plastic).[\[12\]](#)
 - Ensure the container is clean, in good condition, and has a secure, tight-fitting lid.[\[12\]](#)
 - Affix a "Hazardous Waste" label to the container before adding any waste. The label must include the words "Hazardous Waste," the name and address of the generating facility, and the accumulation start date.[\[14\]](#)
- Waste Collection:
 - Perform all transfers of **AV-15a** waste inside a certified fume hood to minimize inhalation exposure.
 - Carefully pour the waste **AV-15a** into the designated hazardous waste container. Avoid splashing.
 - Do not mix **AV-15a** waste with other incompatible waste streams in the same container. Specifically, segregate from corrosive wastes (acids and bases) and oxidizers.[\[14\]](#)[\[15\]](#)
 - Keep the container closed at all times except when actively adding waste.[\[4\]](#)
 - Do not overfill the container. Leave at least 10% headspace to allow for vapor expansion.

- Labeling and Documentation:
 - On the "Hazardous Waste" label, clearly identify the contents as "Waste Ardrex **AV-15a** (contains organic solvents)."
 - Maintain a log sheet near the waste container to record the amounts of waste added and the date of addition.
- Storage:
 - Store the sealed hazardous waste container in a designated satellite accumulation area.
 - The storage area should be well-ventilated and away from sources of ignition such as heat, sparks, and open flames.^[1]
 - Ensure the container is stored in secondary containment to capture any potential leaks.
- Disposal:
 - Once the container is full or the accumulation time limit set by your institution's Environmental Health & Safety (EHS) department is approaching, arrange for disposal.
 - Contact your institution's EHS department or a licensed hazardous waste disposal contractor to schedule a pickup.^{[1][5]}
 - Provide the disposal contractor with a complete and accurate description of the waste.

Disposal Workflow Diagram

The following diagram illustrates the key decision points and procedural flow for the proper disposal of **AV-15a**.



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Caption: Workflow for the compliant disposal of **AV-15a** hazardous waste.

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